

Distinguishing 5-Methyl-4-Nitroindanone from Structural Isomers

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Compound of Interest

Compound Name: *1H-Inden-1-one, 2,3-dihydro-5-methyl-4-nitro-*

CAS No.: 66773-14-6

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Executive Summary & Isomer Landscape[1][2]

In the synthesis of functionalized indanones—critical scaffolds for kinase inhibitors and GPCR ligands—the nitration of 5-methyl-1-indanone presents a classic regioselectivity challenge.[1] The directing effects of the 5-methyl group (ortho/para activating) and the 1-carbonyl group (meta deactivating) act cooperatively to direct electrophiles to positions C4 and C6.[1]

Consequently, the reaction mixture typically contains two isomers that are difficult to distinguish by low-resolution MS or simple TLC:

- 5-Methyl-6-nitroindanone (Major Isomer): Formed at the less sterically hindered position.[1][2]
- 5-Methyl-4-nitroindanone (Target/Minor Isomer): Formed at the "bay" position, sterically crowded by the adjacent cyclopentanone ring.[1]

Distinguishing these isomers relies not on mass spectrometry (as they are isobaric, MW 191.18), but on ¹H NMR coupling constants and NOESY correlations.[1][3]

Analytical Comparison: The Definitive Identification Matrix

The following table summarizes the critical spectral differences. The "Gold Standard" for identification is the Aromatic Proton Coupling Pattern.[\[1\]](#)

Table 1: Comparative Analytical Data

Feature	5-Methyl-4-nitroindanone	5-Methyl-6-nitroindanone	Structural Basis
Aromatic Proton Coupling	Doublets ($J \approx 8.0$ Hz)	Singlets ($J \approx 0$ Hz)	Key Differentiator
Proton Positions	H6 and H7 are Ortho	H4 and H7 are Para	Ortho coupling is strong; Para is negligible. [1] [2]
NOESY Correlation	Me(5) $\leftrightarrow$ H6 (Strong)	Me(5) $\leftrightarrow$ H4 (Strong)	Spatial proximity of Methyl group to adjacent proton. [1] [3]
^{13}C NMR (C=O)	Shielded relative to isomer	Deshielded relative to isomer	Nitro at C4 exerts field effect on Carbonyl (C1). [1] [3]
Regiochemical Origin	Kinetic/Steric Minor Product	Thermodynamic/Steric Major Product	C4 is sterically crowded by the C3-C9 bond. [1] [2]

Detailed Experimental Protocols

Protocol A: ^1H NMR Identification Workflow

Objective: To unambiguously assign the regiochemistry of the nitro group.

Materials:

- Solvent: CDCl_3 or DMSO-d_6 (DMSO is preferred if solubility is poor).[\[1\]](#)[\[3\]](#)

- Instrument: 400 MHz NMR or higher.[1][2]

Step-by-Step Methodology:

- Sample Preparation: Dissolve 5–10 mg of the isolated solid in 0.6 mL of deuterated solvent. Ensure the solution is free of paramagnetic impurities (iron filings from reduction steps).[1]
- Acquisition: Acquire a standard ^1H spectrum (16 scans).[1]
- Analysis of Aromatic Region (7.0 – 8.5 ppm):
 - Scenario A (4-Nitro Isomer): Look for two distinct doublets.[1][2] Calculate the coupling constant ($J_{\text{H6,H7}}$).[1] If $J_{\text{H6,H7}} > 8 \text{ Hz}$, the protons are on adjacent carbons (C6 and C7).[1][3] This confirms the 4-nitro structure.[1]
 - Scenario B (6-Nitro Isomer): Look for two distinct singlets.[1] If the peaks appear as singlets (or have minute meta-coupling $J_{\text{H4,H6}} < 1 \text{ Hz}$), the protons are separated by a substituent (C4 and C7 are separated by substituents at C5 and C6).[1][3] This confirms the 6-nitro structure.[1]
- Validation (NOESY): Run a 2D NOESY experiment.
 - Irradiate the Methyl singlet (~2.6 ppm).[1]
 - Observe the aromatic region.
 - If NOE is observed to a doublet (H6), it is the 4-nitro isomer.[1][2][3]
 - If NOE is observed to a singlet (H4), it is the 6-nitro isomer.[1][2][3]

Protocol B: Synthesis & Separation (Origin of Isomers)

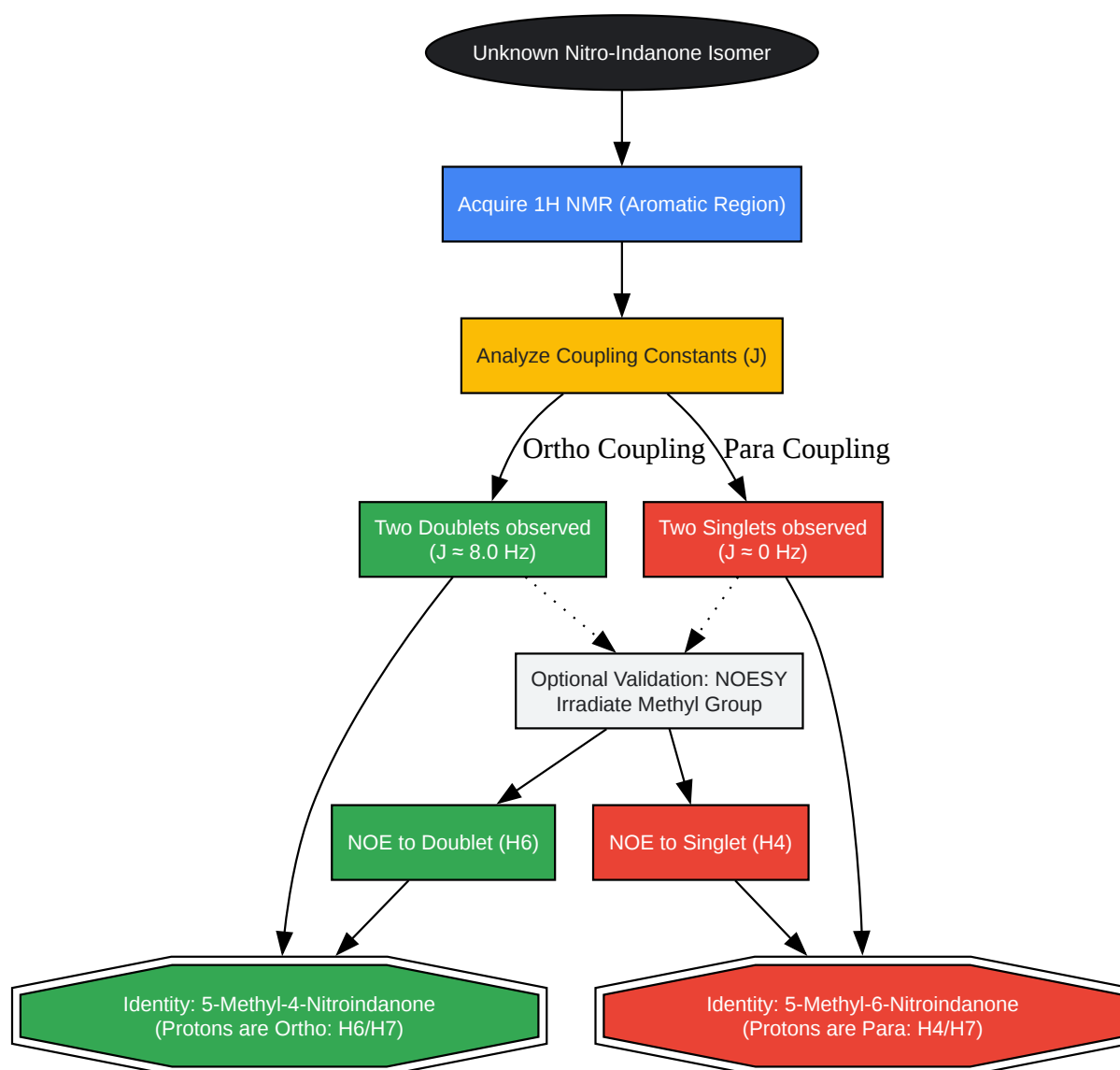
Context: Understanding the synthesis helps anticipate the impurity profile.[1]

- Nitration: Treat 5-methyl-1-indanone with

at 0°C.
- Quench: Pour onto ice water.
- Separation: The 6-nitro isomer typically precipitates first or is less soluble in ethanol.^{[1][2]}
The 4-nitro isomer often remains in the mother liquor or requires column chromatography (Silica gel; Hexane/EtOAc gradient).^[1]
 - Note: The 4-nitro isomer is more polar due to the dipole alignment of the nitro group and the carbonyl in the "bay" region.^[1]

Decision Logic Visualization

The following diagram illustrates the logical flow for determining the isomer identity based on spectral data.



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Figure 1: Structural determination decision tree based on 1H NMR coupling constants and NOE correlations.

Scientific Rationale (Mechanism)[1][3][4][5][6]

The structural distinction relies on the Karplus relationship and standard substitution patterns of the benzene ring:

- Ortho-Coupling (4-Nitro Isomer): In the 4-nitro isomer, the positions C6 and C7 are unsubstituted.^{[1][2]} These carbons are adjacent.^[1] Protons on adjacent aromatic carbons couple strongly through three bonds (), typically resulting in a splitting of 7–9 Hz.^{[1][3]}
- Para-Coupling (6-Nitro Isomer): In the 6-nitro isomer, the unsubstituted carbons are C4 and C7.^{[1][2]} These are separated by two carbons (C5 and C6).^[1] There is no direct through-bond coupling pathway for .^[1] The four-bond () or five-bond coupling is usually negligible (< 1 Hz), resulting in singlets.^{[1][3]}
- Steric Argument: The formation of the 4-nitro isomer is disfavored because the electrophile () must approach the "bay region" between the methyl group and the cyclopentanone ring.^[1] This makes the 4-nitro isomer the minor product, often requiring careful chromatography to isolate from the bulk 6-nitro product.^[1]

References

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